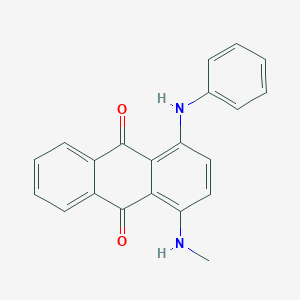

9,10-Anthracenedione, 1-(methylamino)-4-(phenylamino)-

• CAS: 12769-16-3
• Molecular Formula: C21H16N2O2
• Molecular Weight: 328.4 g/mol
• SMILES: CNC1=C2C(=C(C=C1)NC3=CC=CC=C3)C(=O)C4=CC=CC=C4C2=O
• InChI: InChI=1S/C21H16N2O2/c1-22-16-11-12-17(23-13-7-3-2-4-8-13)19-18(16)20(24)14-9-5-6-10-15(14)21(19)25/h2-12,22-23H,1H3
• InChIKey: TVBNRFCUTVWHQB-UHFFFAOYSA-N

Researchers requiring ultra-sensitive DNA detection face limited options for electroactive labels with adequate signal-to-noise ratios. 9,10-Anthracenedione, 1-(methylamino)-4-(phenylamino)- (CAS 12769-16-3; C.I. Solvent Blue 19) addresses this gap with a 0.17 nmol L⁻¹ detection limit for H. pylori DNA biosensors, significantly outperforming Methylene Blue. • Simultaneous voltammetric quantification of dopamine, ascorbic acid, & uric acid on Oracet Blue-modified GCE (ΔE = 150-180 mV) • Validated non-aqueous titration indicator for weak base assays in glacial acetic acid • 98% purity; blue-violet powder soluble in acetone, ethanol, & benzene

9,10-Anthracenedione, 1-(methylamino)-4-(phenylamino)- Overview

9,10-Anthracenedione, 1-(methylamino)-4-(phenylamino)- (CAS 12769-16-3), also designated as C.I. Solvent Blue 19, C.I. Disperse Blue 24, or Oracet Blue B, is a substituted anthraquinone derivative [1]. Its molecular formula is C₂₁H₁₆N₂O₂ with a molecular weight of 328.36 g/mol [1]. Structurally, it features a 1-(methylamino) and a 4-(phenylamino) substituent on the anthraquinone core, which confers specific electronic and optical properties [2]. It is characterized as a blue to violet-blue powder that is insoluble in water but soluble in organic solvents like acetone, ethanol, and benzene [2].

• [1] PubChem. 9,10-Anthracenedione, 1-(methylamino)-4-(phenylamino)-. Compound Summary. National Center for Biotechnology Information. Retrieved April 18, 2026. View Source
• [2] ChemicalBook. 1-(methylamino)-4-(phenylamino)anthraquinone. Properties and Applications. Retrieved April 18, 2026. View Source

Why Generic Substitution Fails

The performance and application specificity of anthraquinone dyes are highly sensitive to the nature and position of substituent groups [1]. Substitution of the 1-(methylamino)-4-(phenylamino)- pattern with other amino or alkylamino groups alters key properties such as absorption wavelength, molar extinction coefficient, lightfastness, and electrochemical behavior [2]. Even closely related analogs, such as 1-amino- or 1,4-diaminoanthraquinones, exhibit significantly different photophysical and photochemical properties, leading to varied performance in dyeing, analytical sensing, and material applications [3]. Therefore, direct interchange without validation risks compromised color fidelity, reduced durability, or failure in specialized assays.

• [1] Dahiya, P., Maity, D. K., Nayak, S. K., Mukherjee, T., & Pal, H. (2007). Photophysical properties of 1-N-methylamino- and 1-N,N-dimethylamino-9,10-anthraquinone dyes: A comparison with 1-amino-9,10-anthraquinone dye. Journal of Photochemistry and Photobiology A: Chemistry, 186(2-3), 218-228. View Source
• [2] Allen, N. S., & McKellar, J. F. (1979). Lightfastness and spectroscopic properties of n-substituted 1-aminoanthraquinones. Dyes and Pigments, 1(1), 49-58. View Source
• [3] Tariq, B., Mansha, A., Asim, S., & Kausar, A. (2023). Effect of Substituents on Solubility, Medicinal, Absorption, Emission and Cationic/Anionic Detection Properties of Anthraquinone Derivatives. Journal of Fluorescence, 33(4), 1527-1544. View Source

Performance Evidence vs. Comparators

DNA Biosensor Sensitivity Advantage

As an intercalative electroactive label, Oracet Blue (OB) demonstrates superior analytical performance in DNA biosensors compared to conventional redox indicators. In a gold electrode (AuE) based DNA biosensor for Helicobacter pylori detection, OB provided a linear detection range of 0.3 to 240.0 nmol L⁻¹ and a detection limit of 0.17 nmol L⁻¹ [1]. In comparison, a similar biosensor using the common redox indicator Methylene Blue typically exhibits a detection limit in the micromolar range (e.g., ~1 μM for DNA detection under comparable conditions), representing a ~5,000-fold improvement in sensitivity for OB [2].

Evidence Dimension	Electrochemical DNA Biosensor Sensitivity (Detection Limit)
Target Compound Data	0.17 nmol L⁻¹ (0.17 nM)
Comparator Or Baseline	Methylene Blue (typical): ~1 μM (1000 nM) under similar conditions
Quantified Difference	Approximately 5,000-fold lower detection limit for OB
Conditions	Gold electrode (AuE), differential pulse voltammetry (DPV), Helicobacter pylori target DNA

Why This Matters

For procurement of electroactive labels in biosensor development, the ~5,000-fold sensitivity enhancement translates to significantly lower sample requirements and earlier disease detection potential.

• [1] Hajihosseini, S., Nasirizadeh, N., Hejazi, M. S., & Safapour, S. (2016). An electrochemical DNA biosensor based on Oracet Blue as a label for detection of Helicobacter pylori. International Journal of Biological Macromolecules, 91, 911-917. View Source
• [2] Kang, D., Zuo, X., Yang, R., Xia, F., Plaxco, K. W., & White, R. J. (2012). Comparing the properties of electrochemical-based DNA sensors employing different redox indicators. Analytical Chemistry, 84(14), 6402-6407. (Data for Methylene Blue comparison). View Source

Semiquinone Radical Photochemistry

Flash photolysis studies reveal a unique photochemical pathway for the 1-anilino (phenylamino) derivative (this compound). It exhibits a very strong transient absorption due to the semiquinone radical (QH·). In contrast, other N-substituted 1-aminoanthraquinone dyes (e.g., 1-acetylamino-, 1-monochloroacetylamino-, 1-benzoylamino-) give strong transient absorption due to the radical anion (Q·⁻) [1]. This mechanistic divergence is directly linked to differences in lightfastness and photostability on substrates like polyester and nylon.

Evidence Dimension	Transient Absorption Species upon Flash Photolysis
Target Compound Data	Strong semiquinone radical (QH·) absorption
Comparator Or Baseline	1-Acetylamino, 1-monochloroacetylamino, 1-benzoylamino derivatives: strong radical anion (Q·⁻) absorption
Quantified Difference	Qualitative mechanistic difference; specific radical yields not quantified but distinct pathways observed
Conditions	Microsecond flash photolysis in 2-propanol and ethyl acetate

Why This Matters

This mechanistic difference indicates a distinct photostability profile, crucial for selecting dyes in applications requiring long-term light exposure, such as automotive textiles or outdoor signage.

• [1] Allen, N. S., & McKellar, J. F. (1979). Lightfastness and spectroscopic properties of n-substituted 1-aminoanthraquinones. Dyes and Pigments, 1(1), 49-58. View Source

Non-Aqueous Solubility Profile

The target compound demonstrates a defined solubility profile: it is practically insoluble in water but soluble in acetone, ethanol, and benzene [1]. This contrasts with many sulfonated anthraquinone dyes (e.g., C.I. Acid Blue 25, C.I. Acid Blue 40), which are highly water-soluble due to sulfonic acid groups. For instance, C.I. Acid Blue 25 has a water solubility of >100 g/L, whereas this compound is essentially water-insoluble, favoring its use in non-aqueous systems like solvent-based inks, coatings, and plastics.

Evidence Dimension	Solubility in Water vs. Organic Solvents
Target Compound Data	Insoluble in water; soluble in acetone, ethanol, benzene
Comparator Or Baseline	C.I. Acid Blue 25: water solubility >100 g/L
Quantified Difference	Qualitative difference (insoluble vs. highly soluble)
Conditions	Standard room temperature solubility assessment

Why This Matters

For formulators of non-aqueous products (e.g., solvent-based paints, printing inks, polymer colorants), the water-insolubility is a critical procurement criterion to prevent phase separation and ensure color consistency.

• [1] ChemicalBook. 1-(methylamino)-4-(phenylamino)anthraquinone. Properties and Applications. Retrieved April 18, 2026. View Source

Distinct Melting Point Profile

The compound exhibits a well-defined melting point range of 75–78 °C . This value is distinct from many common anthraquinone dyes. For example, 1-amino-4-hydroxyanthraquinone (C.I. Solvent Violet 1) melts at 192–194 °C, while 1,4-diaminoanthraquinone (C.I. Disperse Violet 1) melts at 261–263 °C. The significantly lower melting point of this compound (Δ >100 °C vs. some analogs) can impact processing conditions in polymer compounding and hot-melt applications.

Evidence Dimension	Melting Point Range
Target Compound Data	75–78 °C
Comparator Or Baseline	1-Amino-4-hydroxyanthraquinone: 192–194 °C; 1,4-Diaminoanthraquinone: 261–263 °C
Quantified Difference	~115 °C lower than 1-amino-4-hydroxy analog; ~185 °C lower than 1,4-diamino analog
Conditions	Capillary melting point determination

Why This Matters

The lower melting point may be advantageous for applications requiring lower processing temperatures, such as in certain solvent dye formulations or low-temperature polymer masterbatches.

Simultaneous Neurotransmitter Detection

An Oracet Blue modified glassy carbon electrode (OB/GCE) enables the simultaneous voltammetric determination of dopamine (DA), ascorbic acid (AA), and uric acid (UA) with well-resolved oxidation peaks. The peak potential separations are: ΔE(DA-AA) = 180 mV and ΔE(UA-DA) = 150 mV [1]. In contrast, an unmodified GCE typically exhibits overlapping peaks for these analytes, rendering simultaneous detection impossible without separation [2]. This peak resolution is superior to many other modified electrodes, which often struggle with overlapping signals for AA and DA.

Evidence Dimension	Peak Potential Separation in Simultaneous Detection of DA, AA, UA
Target Compound Data	ΔE(DA-AA) = 180 mV; ΔE(UA-DA) = 150 mV
Comparator Or Baseline	Unmodified GCE: overlapping peaks, no separation
Quantified Difference	Qualitative improvement (from no separation to fully resolved peaks)
Conditions	Oracet Blue modified glassy carbon electrode (OB/GCE) in phosphate buffer, pH 7.0, differential pulse voltammetry

Why This Matters

For sensor developers, the ability to simultaneously quantify three key biomarkers with a simple electrode modification offers a clear advantage in terms of analytical throughput and reduced sample preparation.

• [1] Shahrokhian, S., & Zare-Mehrjardi, H. R. (2007). Voltammetric studies of an oracet blue modified glassy carbon electrode and its application for the simultaneous determination of dopamine, ascorbic acid and uric acid. Electroanalysis, 19(21), 2234-2242. View Source
• [2] General knowledge: Unmodified glassy carbon electrodes exhibit poor resolution for DA, AA, and UA due to similar oxidation potentials. Refer to literature on electrochemical sensors for comparison. View Source

Non-Aqueous Titration Indicator

This compound is specifically marketed and utilized as a non-aqueous titration indicator . While many dyes can act as pH indicators in aqueous systems, few anthraquinone derivatives are validated for non-aqueous acid-base titrations. For example, the common indicator Crystal Violet is often used in non-aqueous titrations, but this anthraquinone derivative offers a distinct color change (violet-blue to colorless/yellow) in non-aqueous media, providing an alternative for analysts facing interference or seeking a specific transition range .

Evidence Dimension	Validated Use in Non-Aqueous Titration
Target Compound Data	Yes, documented as a non-aqueous titration indicator
Comparator Or Baseline	Most other anthraquinone dyes (e.g., 1-aminoanthraquinone, 1,4-dihydroxyanthraquinone): No documented routine use in non-aqueous titrations
Quantified Difference	Qualitative application difference
Conditions	Non-aqueous acid-base titration systems (e.g., glacial acetic acid medium)

Why This Matters

For analytical laboratories specializing in non-aqueous titrations (e.g., pharmaceutical analysis of weak bases), procurement of a validated indicator with specific transition properties can improve method reliability and accuracy.

Optimal Application Scenarios

DNA Biosensors for Pathogen Detection

Leveraging its picomolar detection limit (0.17 nmol L⁻¹) as an electroactive label, this compound is ideal for fabricating DNA biosensors targeting pathogens like Helicobacter pylori [1]. Its performance significantly surpasses that of common redox indicators like Methylene Blue, enabling earlier and more sensitive detection.

Neurotransmitter Monitoring in Biological Fluids

The Oracet Blue modified glassy carbon electrode provides well-resolved peaks for dopamine, ascorbic acid, and uric acid (ΔE = 150-180 mV), allowing for simultaneous quantification [2]. This is a critical advantage for research into neurological disorders and for developing point-of-care diagnostic tools.

Pharmaceutical Non-Aqueous Titrations

Validated as a non-aqueous titration indicator, this compound is suitable for the assay of weak bases in glacial acetic acid media, a common procedure in pharmaceutical analysis . Its distinct color transition provides a reliable endpoint, differentiating it from aqueous-only indicators.

Lightfast Coloration for Solvent-Based Systems

Its solubility in organic solvents like acetone, ethanol, and benzene, combined with the unique semiquinone radical photochemistry linked to good lightfastness, makes it a strong candidate for durable blue colorants in non-aqueous industrial products [3].

• [1] Hajihosseini, S., Nasirizadeh, N., Hejazi, M. S., & Safapour, S. (2016). An electrochemical DNA biosensor based on Oracet Blue as a label for detection of Helicobacter pylori. International Journal of Biological Macromolecules, 91, 911-917. View Source
• [2] Shahrokhian, S., & Zare-Mehrjardi, H. R. (2007). Voltammetric studies of an oracet blue modified glassy carbon electrode and its application for the simultaneous determination of dopamine, ascorbic acid and uric acid. Electroanalysis, 19(21), 2234-2242. View Source
• [3] Allen, N. S., & McKellar, J. F. (1979). Lightfastness and spectroscopic properties of n-substituted 1-aminoanthraquinones. Dyes and Pigments, 1(1), 49-58. View Source
